

Application Note: Quantification of 3-(Cyclopropylmethoxy)-4-hydroxybenzoic Acid in Reaction Mixtures

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Compound of Interest

Compound Name: 3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid

Cat. No.: B596522

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Introduction

3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid is a key intermediate in the synthesis of various pharmaceutical compounds. Accurate quantification of this analyte in reaction mixtures is crucial for reaction monitoring, yield optimization, and impurity profiling. This document provides detailed protocols for the quantification of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid** using High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

I. High-Performance Liquid Chromatography (HPLC) Method

This method is suitable for routine quantification of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid** in simple reaction mixtures where high sensitivity is not required.

Experimental Protocol

1. Materials and Reagents

- Reference standard of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid** (purity ≥98%)

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 MΩ·cm)
- Reaction mixture sample containing **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid**

2. Equipment

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the stock standard solution with the mobile phase.

4. Sample Preparation

- Accurately dilute a known amount of the reaction mixture with the mobile phase to bring the concentration of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid** within the calibration range.
- Filter the diluted sample through a 0.45 µm syringe filter prior to injection.

5. Chromatographic Conditions

- Column: C18 reverse-phase column (4.6 x 150 mm, 5 μ m)
- Mobile Phase: Acetonitrile:0.1% Formic Acid in Water (v/v) with a gradient elution.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm

Data Presentation

Table 1: HPLC Method Validation Parameters

Parameter	Result
Linearity (R^2)	> 0.999
Range	1 - 100 μ g/mL
Limit of Detection (LOD)	0.5 μ g/mL
Limit of Quantification (LOQ)	1.0 μ g/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

II. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

This method offers higher sensitivity and selectivity, making it ideal for quantifying low levels of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid** and for analysis in complex reaction matrices.

Experimental Protocol

1. Materials and Reagents

- Same as HPLC method, but with LC-MS grade solvents.
- Internal Standard (IS), e.g., a structurally similar and stable isotope-labeled compound.

2. Equipment

- Liquid Chromatography system coupled to a triple quadrupole mass spectrometer.
- C18 UPLC/UHPLC column (e.g., 2.1 x 50 mm, 1.8 μ m particle size)
- Other equipment as in the HPLC method.

3. Preparation of Standard and Sample Solutions

- Prepare standard and sample solutions as described for the HPLC method, but also add the internal standard at a fixed concentration to all standards and samples.

4. LC-MS/MS Conditions

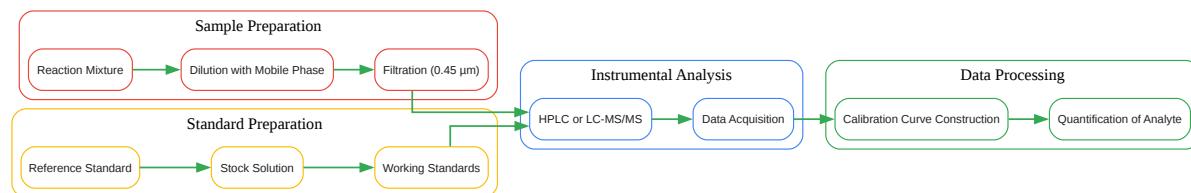
- Column: C18 UPLC/UHPLC column (2.1 x 50 mm, 1.8 μ m)
- Mobile Phase: A: 0.1% Formic Acid in Water; B: 0.1% Formic Acid in Acetonitrile. A gradient elution is typically used.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode
- Multiple Reaction Monitoring (MRM) Transitions:
 - Analyte: Precursor Ion (m/z) -> Product Ion (m/z)
 - Internal Standard: Precursor Ion (m/z) -> Product Ion (m/z)

Data Presentation

Table 2: LC-MS/MS Method Validation Parameters

Parameter	Result
Linearity (R^2)	> 0.999
Range	0.1 - 100 ng/mL
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%
Matrix Effect	Minimal

Visualizations



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Caption: Experimental workflow for the quantification of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid**.

Conclusion

The described HPLC and LC-MS/MS methods provide robust and reliable approaches for the quantification of **3-(Cyclopropylmethoxy)-4-hydroxybenzoic acid** in reaction mixtures. The choice of method will depend on the specific requirements of the analysis, such as the required sensitivity and the complexity of the sample matrix. Proper method validation should be performed to ensure the accuracy and precision of the results.

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